

Comparative Guide: Elemental Analysis of Chloropyramine Hydrochloride (C₁₆H₂₁Cl₂N₃)

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Compound of Interest

Compound Name: (1-Benzhydryl-azetidin-3-yl)-
hydrazine

Cat. No.: B8099863

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Executive Summary & Chemical Identity

Subject Compound: Chloropyramine Hydrochloride Formula: C₁₆H₂₁Cl₂N₃ Role: First-generation antihistamine (Ethylenediamine class).[1]

This guide provides a rigorous technical comparison of the Elemental Analysis (EA) data for Chloropyramine Hydrochloride against its theoretical standards and structural analogs. For researchers in drug development, validating the stoichiometry of hydrochloride salts is critical. The formula C₁₆H₂₁Cl₂N₃ represents the monohydrochloride salt of Chloropyramine (C₁₆H₂₀ClN₃ · HCl), where the presence of two chlorine atoms (one covalent, one ionic) presents a unique analytical signature compared to non-chlorinated analogs like Tripeleminamine.

This document serves as a definitive reference for interpreting combustion analysis and titration data to certify compound purity and identity.

Experimental Protocols (Methodology)

To achieve reproducible data comparable to the standards presented below, the following self-validating protocols must be utilized.

Automated CHN Combustion Analysis

For determination of Carbon, Hydrogen, and Nitrogen.

- Sample Preparation: Dry the analytical standard of Chloropyramine HCl at 105°C for 2 hours to remove hygroscopic moisture.
- Weighing: Accurately weigh 2.0–2.5 mg of the sample into a tin capsule using a microbalance (precision ± 0.001 mg).
- Combustion: Introduce sample into the combustion reactor (900–1000°C) with excess oxygen.
 - Reaction: $C_{16}H_{21}Cl_2N_3 + O_2 \rightarrow CO_2 + H_2O + N_2 + NO_x + HCl/Cl_2$.
- Reduction & Separation: Pass gases through a copper reduction column (600°C) to convert NO_x to N_2 and remove excess oxygen. Separate gases via GC column.
- Detection: Quantify via Thermal Conductivity Detector (TCD).

Potentiometric Titration for Chloride

Critical for distinguishing ionic chloride (HCl salt) from covalent organic chlorine.

- Dissolution: Dissolve 150 mg of Chloropyramine HCl in 50 mL of deionized water. Add 2 mL of 5% HNO_3 .
- Titrant: Standardized 0.1 N Silver Nitrate ($AgNO_3$).
- Electrode: Silver/Silver Chloride ($Ag/AgCl$) combination electrode.
- Endpoint Detection: Titrate to the potentiometric inflection point.
 - Note: This method detects total ionizable chloride. To determine total chlorine (including the covalent ring-Cl), Oxygen Flask Combustion (Schöniger method) followed by titration

is required.

Data Presentation & Comparison

Theoretical vs. Experimental Data (Purity Validation)

The following table compares the theoretical elemental composition of $C_{16}H_{21}Cl_2N_3$ against acceptable experimental limits for a Pharmaceutical Reference Standard (>99.5% purity).

Table 1: Elemental Composition Standards for Chloropyramine HCl

Element	Theoretical Mass %	Acceptable Range ($\pm 0.4\%$)	Experimental (High Purity)	Experimental (Impure/Wet)
Carbon (C)	58.90%	58.50 – 59.30%	58.85%	56.10% (Low)
Hydrogen (H)	6.49%	6.09 – 6.89%	6.52%	7.10% (High*)
Nitrogen (N)	12.88%	12.48 – 13.28%	12.85%	12.10% (Low)
Chlorine (Cl)	21.73%	21.33 – 22.13%	21.68%	20.50% (Low)

- Note: High hydrogen values in the "Impure" column often indicate retained solvent or moisture (H_2O), a common issue in hygroscopic HCl salts.

Comparative Analysis: Product vs. Alternatives

In drug development, EA is a rapid tool to distinguish the target compound from structural analogs or different salt forms.

Comparison A: Chloropyramine HCl vs. Tripeleppamine HCl Tripeleppamine is a structural analog lacking the chlorine atom on the benzyl ring.

- Chloropyramine HCl ($C_{16}H_{21}Cl_2N_3$): Contains 2 Cl atoms (1 Covalent, 1 Ionic). Total Cl \approx 21.7%.
- Tripeleppamine HCl ($C_{16}H_{22}ClN_3$): Contains 1 Cl atom (Ionic only). Total Cl \approx 11.6%.

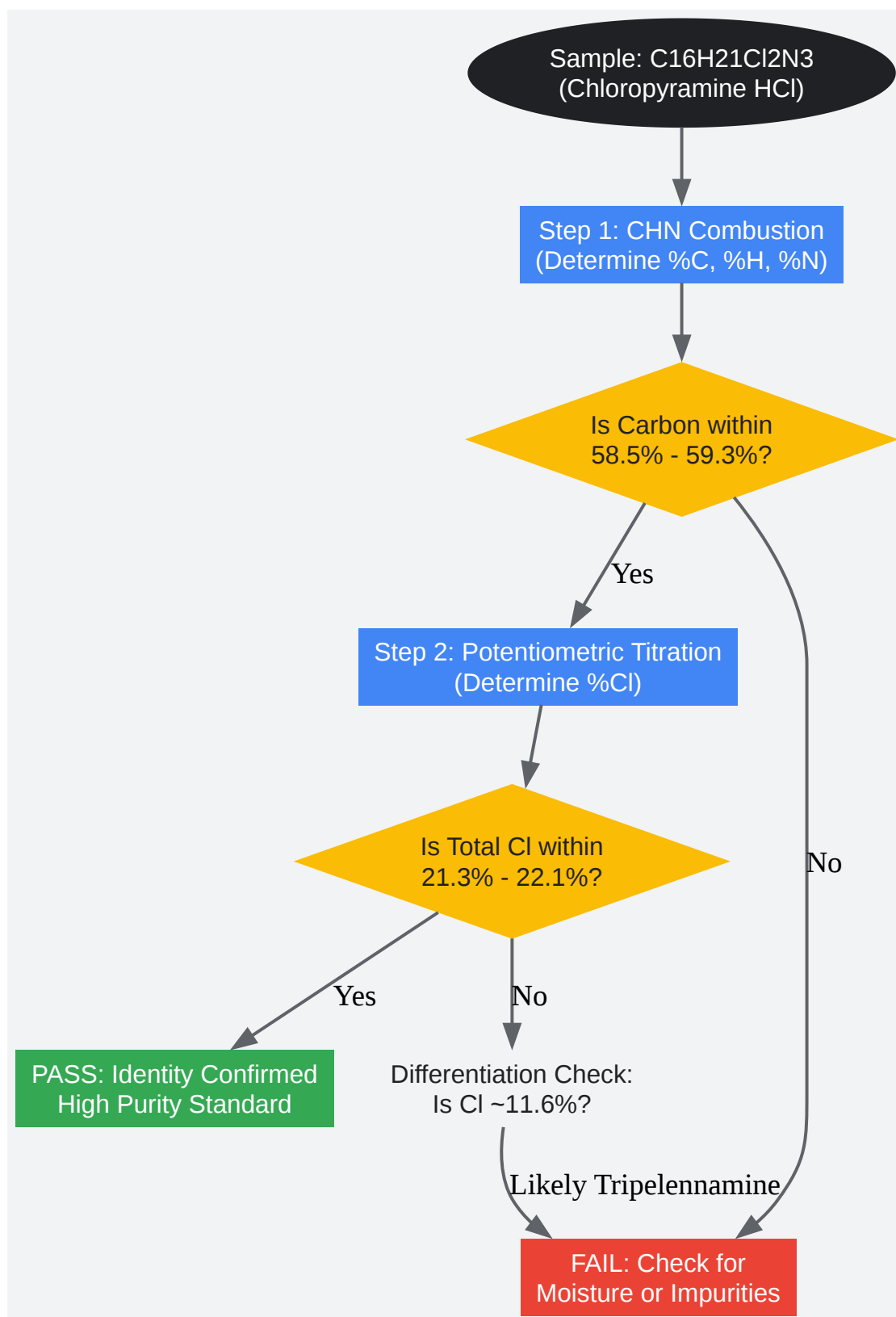
Comparison B: Salt Form Differentiation Distinguishing the Hydrochloride salt from the Free Base.

- Chloropyramine HCl: C = 58.90%, Cl = 21.73%.
- Chloropyramine Free Base (C₁₆H₂₀ClN₃): C = 66.31%, Cl = 12.23%.
- Insight: The significant drop in Carbon % (from ~66% to ~59%) and the doubling of Chlorine content confirms the successful formation of the HCl salt.

Visualizations

Analytical Decision Workflow

This diagram illustrates the logic flow for validating the compound using the data derived above.

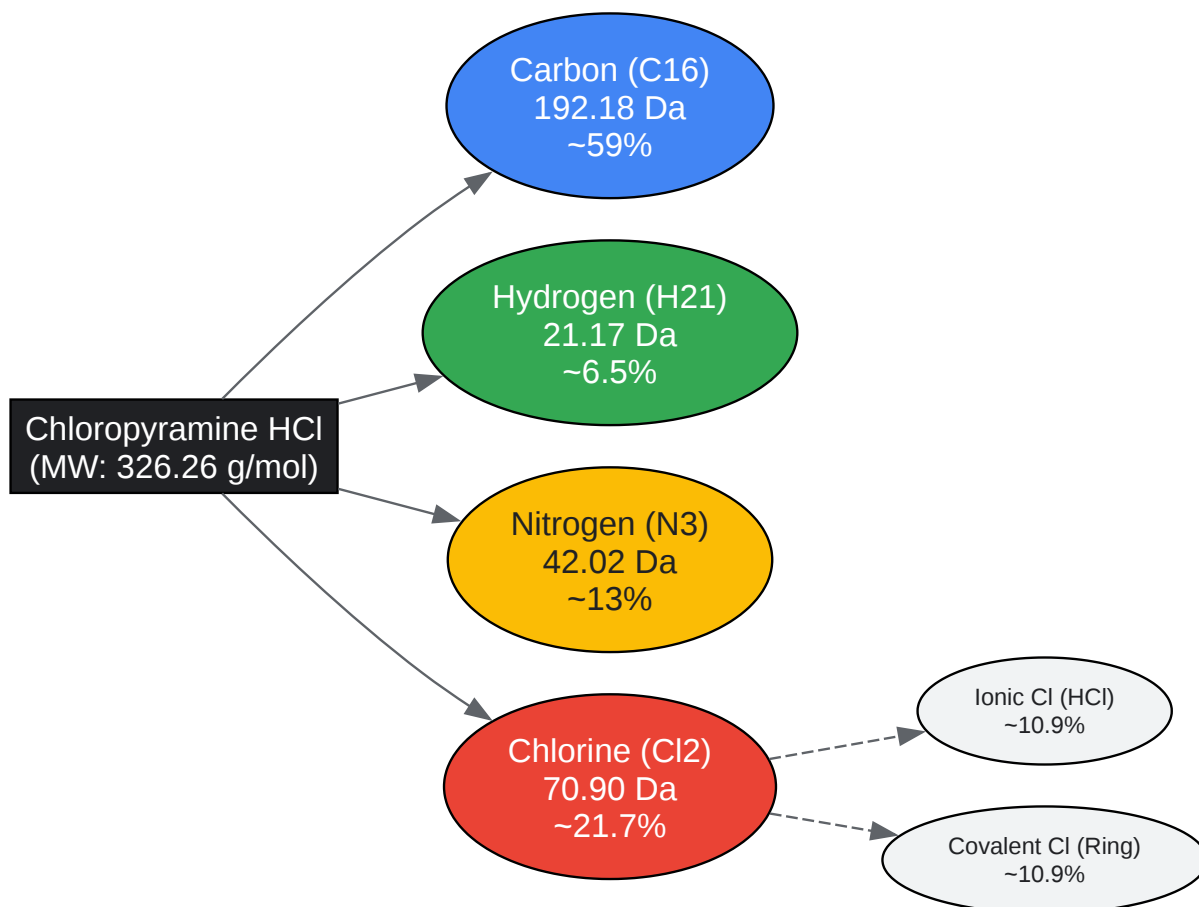


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Figure 1: Decision tree for validating Chloropyramine HCl purity via Elemental Analysis.

Structural Composition Logic

Visualizing the atomic contribution to the elemental weight.



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Figure 2: Mass contribution of elements. Note the equal split between ionic and covalent Chlorine.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 5282443, Chloropyramine Hydrochloride. PubChem. [\[Link\]](#)

- International Conference on Harmonisation (ICH). Guideline Q3D: Elemental Impurities. ICH.org.[2] [[Link](#)]

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Sources

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